

Personal protective equipment for handling Enpp-1-IN-9

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Compound of Interest

Compound Name: Enpp-1-IN-9

Cat. No.: B12424601

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Essential Safety and Handling Guide for Enpp-1-IN-9

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Enpp-1-IN-9**, a potent inhibitor of ectonucleotide pyrophosphatase-phosphodiesterase 1 (ENPP1). Adherence to these procedures is essential to ensure a safe laboratory environment and minimize risks associated with this chemical. This document is intended to be a primary resource for operational and safety inquiries.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Enpp-1-IN-9** is not readily available in public domains, information from suppliers indicates its existence. Based on the SDS for the closely related compound, Enpp-1-IN-1, **Enpp-1-IN-9** should be handled as a potentially toxic substance. It may cause moderate to severe irritation to the skin and eyes.^[1] All personnel must be trained in handling potent pharmaceutical ingredients.^[1]

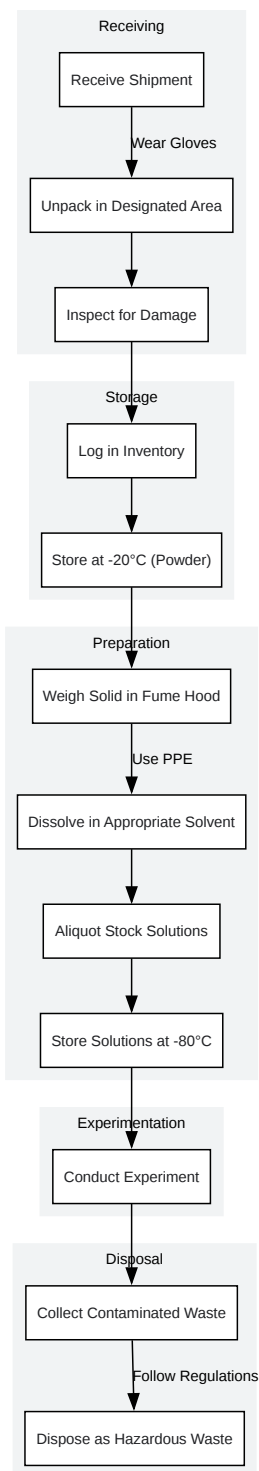
The following table summarizes the required Personal Protective Equipment (PPE) for handling **Enpp-1-IN-9**.

Activity	Required PPE	Notes
Receiving and Unpacking	- Chemical-resistant gloves (tested to ASTM D6978 standard)	If the container is not enclosed in plastic, an elastomeric half-mask with a multi-gas cartridge and P100 filter is recommended.[2]
Weighing and Aliquoting (Solid)	- Chemical-resistant gloves (double gloving recommended)- Impermeable disposable gown- Safety glasses with side shields or goggles- NIOSH/MSHA-approved respirator	To be performed in a certified chemical fume hood or a containment ventilated enclosure.
Solution Preparation and Handling	- Chemical-resistant gloves- Impermeable disposable gown- Safety glasses with side shields or goggles	
Spill Cleanup	- Chemical-resistant gloves (double gloving)- Impermeable disposable gown- Safety goggles or face shield- NIOSH/MSHA-approved respirator- Chemical-resistant boot covers	A spill kit must be readily available in the laboratory.
Waste Disposal	- Chemical-resistant gloves- Impermeable disposable gown- Safety glasses	Follow all local, state, and federal regulations for hazardous waste disposal.

Operational Plan for Safe Handling

A systematic approach is crucial for minimizing exposure and ensuring safety. The following workflow outlines the key steps for handling **Enpp-1-IN-9** from receipt to disposal.

Figure 1. Operational Workflow for Handling Enpp-1-IN-9



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Caption: Figure 1. Operational Workflow for Handling **Enpp-1-IN-9**

Emergency Procedures

First Aid Measures

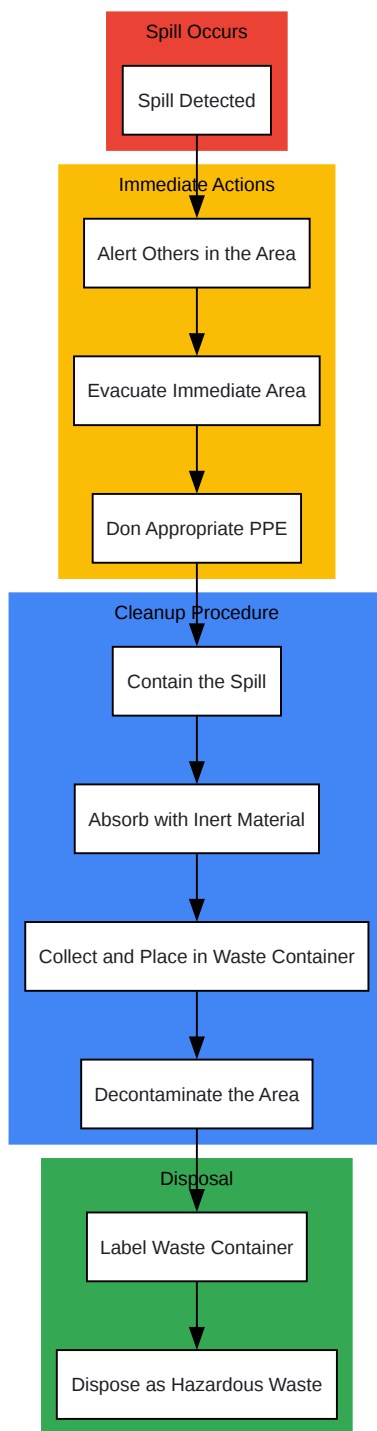
Immediate action is critical in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention. [1]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to separate the eyelids with fingers. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1]
Ingestion	Wash out the mouth with copious amounts of water. Do not induce vomiting. Seek immediate medical attention. [1]

Spill Response

In the event of a spill, follow this workflow to ensure a safe and effective cleanup.

Figure 2. Chemical Spill Response Workflow for Enpp-1-IN-9



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Caption: Figure 2. Chemical Spill Response Workflow for **Enpp-1-IN-9**

Disposal Plan

All waste contaminated with **Enpp-1-IN-9**, including empty containers, used PPE, and spill cleanup materials, must be treated as hazardous waste.

- Solid Waste: Collect in a clearly labeled, sealed container.
- Liquid Waste: Collect in a compatible, sealed, and clearly labeled waste container.
- Disposal: Arrange for disposal through your institution's environmental health and safety (EHS) office, following all applicable local, state, and federal regulations. Do not dispose of **Enpp-1-IN-9** down the drain or in regular trash.

By adhering to these guidelines, researchers can safely handle **Enpp-1-IN-9** while minimizing risks to themselves and the environment. This commitment to safety is paramount in advancing scientific discovery.

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References

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